

# 2,3-Dichloro-4,5-difluorobenzonitrile molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dichloro-4,5-difluorobenzonitrile

Cat. No.: B185997

[Get Quote](#)

An In-depth Technical Guide to **2,3-Dichloro-4,5-difluorobenzonitrile**

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **2,3-Dichloro-4,5-difluorobenzonitrile**, a halogenated aromatic nitrile. Due to the limited availability of direct experimental data for this specific compound, this guide leverages calculated values, data from structurally similar compounds, and established chemical principles to provide a thorough profile.

## Molecular Profile

**2,3-Dichloro-4,5-difluorobenzonitrile** is a polysubstituted aromatic compound. Its structure, featuring a benzonitrile core with two chlorine and two fluorine atoms on the benzene ring, suggests its potential as a versatile building block in the synthesis of complex organic molecules, particularly in the fields of pharmaceuticals and agrochemicals. The presence of multiple halogen substituents significantly influences the electronic properties and reactivity of the molecule.

Molecular Formula:  $C_7HCl_2F_2N$

Calculated Molecular Weight: 207.99 g/mol

The precise arrangement of the halogen atoms on the aromatic ring is crucial for its chemical behavior and biological activity in any derived products.

Caption: Chemical structure of **2,3-Dichloro-4,5-difluorobenzonitrile**.

## Physicochemical Data of Related Isomers

To provide context for the potential properties of **2,3-Dichloro-4,5-difluorobenzonitrile**, the following table summarizes the available data for structurally related isomers. These compounds share the benzonitrile core but differ in the position and number of halogen substituents.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	Boiling Point (°C)
2,6-Dichloro-4-fluorobenzonitrile	1473423-59-4	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> FN	190.00	Not Available	Not Available
2,3-Dichloro-4-fluorobenzonitrile	908123-82-0	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> FN	190.00	Not Available	Not Available
2,4-Difluorobenzonitrile	3939-09-1	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	139.10	47 - 49[1][2]	181.6
3,5-Difluorobenzonitrile	64248-63-1	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	139.10	85 - 88	160
2,3-Difluorobenzonitrile	21524-39-0	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	139.10	Not Available	Not Available
3,4-Difluorobenzonitrile	64248-62-0	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	139.10	Not Available	Not Available
2,4,5-Trifluorobenzonitrile	98349-22-5	C <sub>7</sub> H <sub>2</sub> F <sub>3</sub> N	157.09	Not Available	Not Available
2,6-Difluorobenzonitrile	1897-52-5	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	139.10	25 - 28	197 - 198

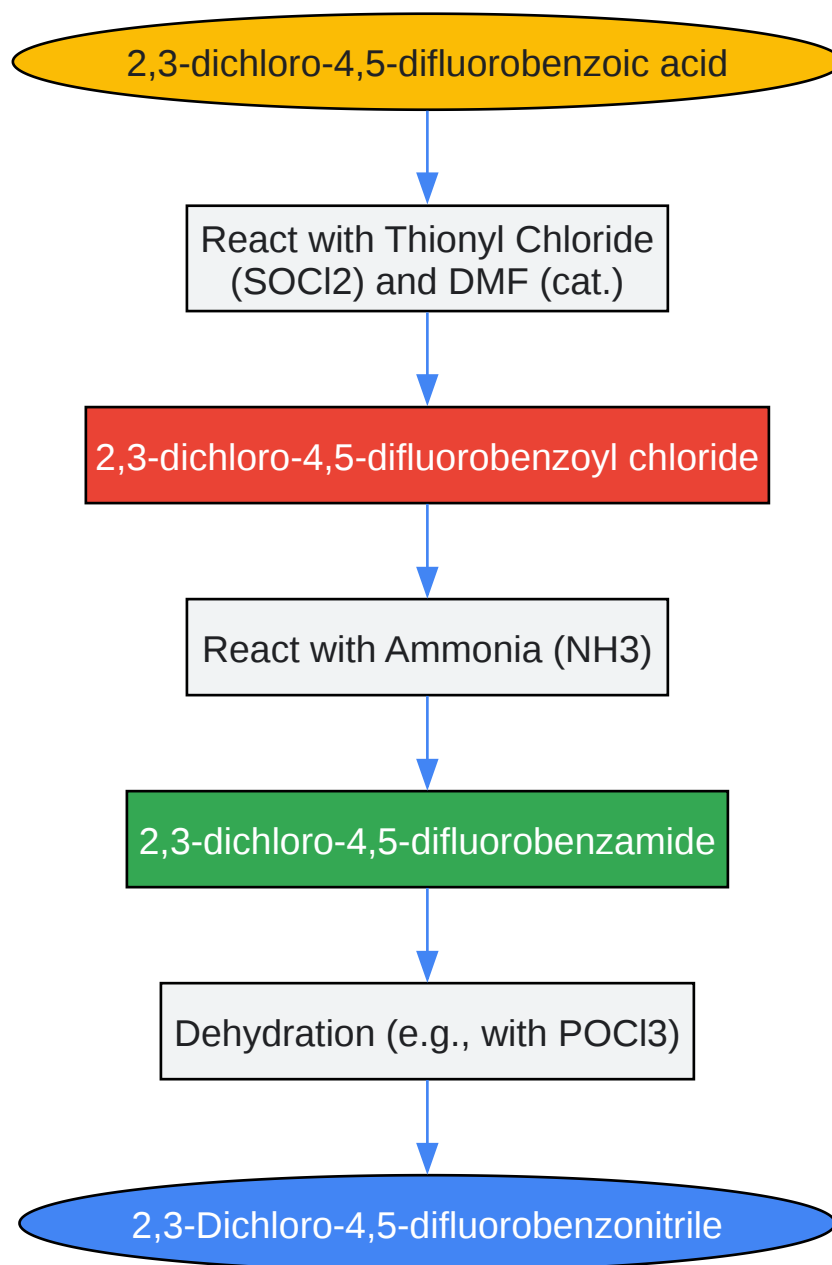
## Potential Synthetic Pathways

While a specific, validated synthesis for **2,3-Dichloro-4,5-difluorobenzonitrile** is not readily available in the literature, a plausible route can be proposed based on the known synthesis of its precursor, 2,3-dichloro-4,5-difluorobenzoyl chloride.[3] The conversion of a benzoyl chloride to a benzonitrile is a standard transformation in organic synthesis.

A common method involves the reaction of the corresponding benzoic acid with a dehydrating agent, such as thionyl chloride, to form the benzoyl chloride, which is then converted to the primary amide by reaction with ammonia. Subsequent dehydration of the amide yields the nitrile.

#### Proposed Experimental Protocol:

- Synthesis of 2,3-dichloro-4,5-difluorobenzoyl chloride: A solution of 2,3-dichloro-4,5-difluorobenzoic acid and a catalytic amount of dimethylformamide in thionyl chloride is refluxed.[3] The excess thionyl chloride is then removed by distillation to yield the crude benzoyl chloride.[3]
- Amidation: The crude 2,3-dichloro-4,5-difluorobenzoyl chloride is slowly added to a cooled, concentrated solution of aqueous ammonia to form 2,3-dichloro-4,5-difluorobenzamide.
- Dehydration to Nitrile: The resulting amide is then treated with a dehydrating agent such as phosphorus oxychloride, thionyl chloride, or cyanuric chloride to yield **2,3-Dichloro-4,5-difluorobenzonitrile**.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **2,3-Dichloro-4,5-difluorobenzonitrile**.

## Potential Applications and Reactivity

Fluorinated benzonitriles are valuable intermediates in the synthesis of various biologically active molecules.<sup>[4]</sup> The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or participate in cycloaddition reactions. The chlorine and fluorine substituents on the aromatic ring can be targeted for nucleophilic aromatic substitution reactions, allowing for the

introduction of other functional groups. Given these characteristics, **2,3-Dichloro-4,5-difluorobenzonitrile** could be a key precursor for novel pharmaceuticals and agrochemicals.

## Safety and Handling

No specific safety data sheet (MSDS) is available for **2,3-Dichloro-4,5-difluorobenzonitrile**. However, based on the data for related halogenated benzonitriles, the following precautions should be taken:

- Hazard Classification: Likely to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin, eye, and respiratory irritation.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Handling: Use only in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[5\]](#)
- In case of exposure:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[5\]](#)[\[6\]](#)[\[7\]](#)
  - Skin: Wash with plenty of soap and water.[\[5\]](#)[\[6\]](#)
  - Inhalation: Remove person to fresh air and keep comfortable for breathing.[\[5\]](#)[\[6\]](#)
  - Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[\[5\]](#)

It is imperative to consult a comprehensive and current safety data sheet before handling this or any related chemical. The information provided here is for guidance and is based on structurally similar compounds.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ossila.com [ossila.com]
- 2. 2,4-Difluorobenzonitrile | CAS#:3939-09-1 | Chemsrce [chemsrc.com]
- 3. prepchem.com [prepchem.com]
- 4. kaibangchem.com [kaibangchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. capotchem.cn [capotchem.cn]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2,3-Dichloro-4,5-difluorobenzonitrile molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185997#2-3-dichloro-4-5-difluorobenzonitrile-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)